

Application Notes and Protocols: Synthesis of Biologically Active Heterocycles

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Compound of Interest

Compound Name: *3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid*

CAS No.: 885522-01-0

Cat. No.: B1292519

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Editor's Note: Clarification on the Synthetic Pathway to GSK2256098

Initial project directives outlined a synthetic route to the Focal Adhesion Kinase (FAK) inhibitor, GSK2256098, commencing from **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid**. Following a comprehensive literature review and structural elucidation, it is imperative to clarify a fundamental discrepancy. The chemical structure of GSK2256098, identified by its IUPAC name 2-[(5-chloro-2-[[3-methyl-1-(propan-2-yl)-1H-pyrazol-5-yl]amino}pyridin-4-yl)amino]-N-methoxybenzamide, does not contain an indazole core. Consequently, the proposed starting material, **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid**, is not a precursor in the synthesis of GSK2256098.

This document has been revised to reflect scientific accuracy. We will first present a plausible and referenced synthetic strategy for GSK2256098 based on its correct molecular structure. Subsequently, to address the initial interest in the utility of the originally proposed starting

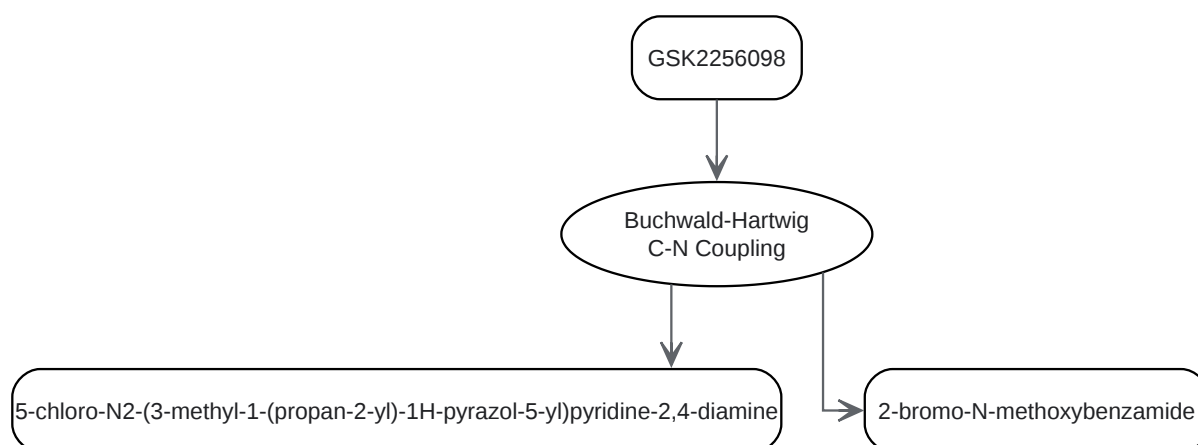
material, we will provide a detailed application note and protocol for a representative amide coupling reaction utilizing **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid**, a valuable transformation in the synthesis of other potential therapeutic agents.

Part 1: A Plausible Retrosynthetic Analysis and Forward Synthesis of GSK2256098

GSK2256098 is a potent and selective inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase implicated in cancer cell proliferation, survival, and migration.[1][2] Its intricate structure, featuring a central diaminopyridine core, necessitates a convergent synthetic strategy.

Retrosynthetic Analysis

A logical retrosynthetic disconnection of GSK2256098 points to two primary building blocks: a substituted pyrazole-containing aminopyridine and an aminobenzamide derivative. The key bond formation is a C-N cross-coupling, likely achievable through a palladium-catalyzed process such as the Buchwald-Hartwig amination.



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Caption: Retrosynthesis of GSK2256098.

Forward Synthesis Strategy

The forward synthesis would, therefore, involve the preparation of the two key intermediates followed by their cross-coupling.

1. Synthesis of Intermediate 1: 5-chloro-N2-(3-methyl-1-(propan-2-yl)-1H-pyrazol-5-yl)pyridine-2,4-diamine

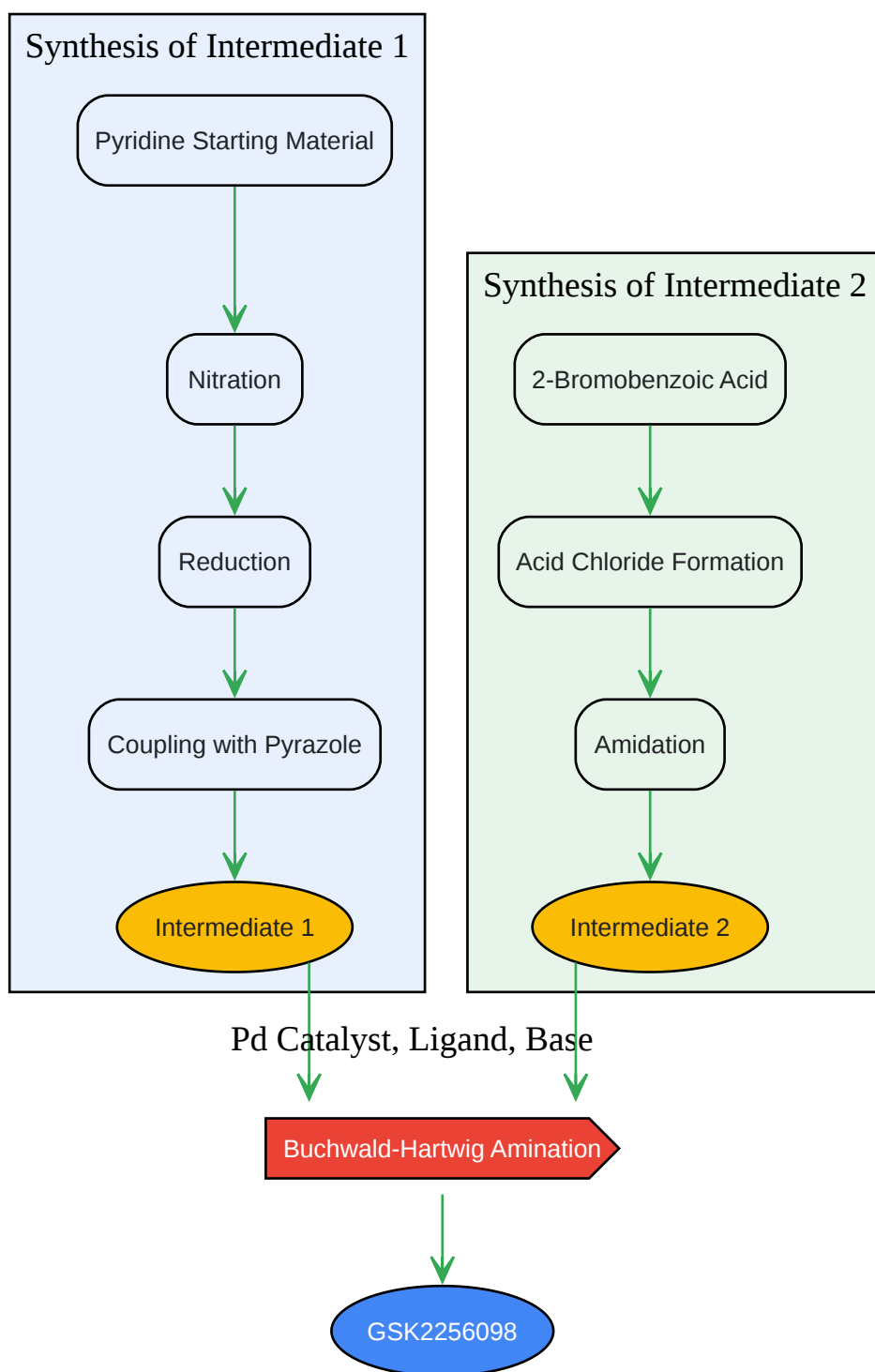
This intermediate can be constructed from commercially available starting materials through a series of reactions including pyrazole formation and nucleophilic aromatic substitution.

2. Synthesis of Intermediate 2: 2-bromo-N-methoxybenzamide

This can be prepared from 2-bromobenzoic acid via activation to the corresponding acid chloride, followed by reaction with N,O-dimethylhydroxylamine.

3. Buchwald-Hartwig Amination

The final step involves the palladium-catalyzed cross-coupling of the two intermediates. The Buchwald-Hartwig amination is a powerful method for the formation of C-N bonds and is well-suited for this transformation.^[3]



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Caption: Plausible forward synthesis of GSK2256098.

Part 2: Application Note: Amide Bond Formation Using 3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid

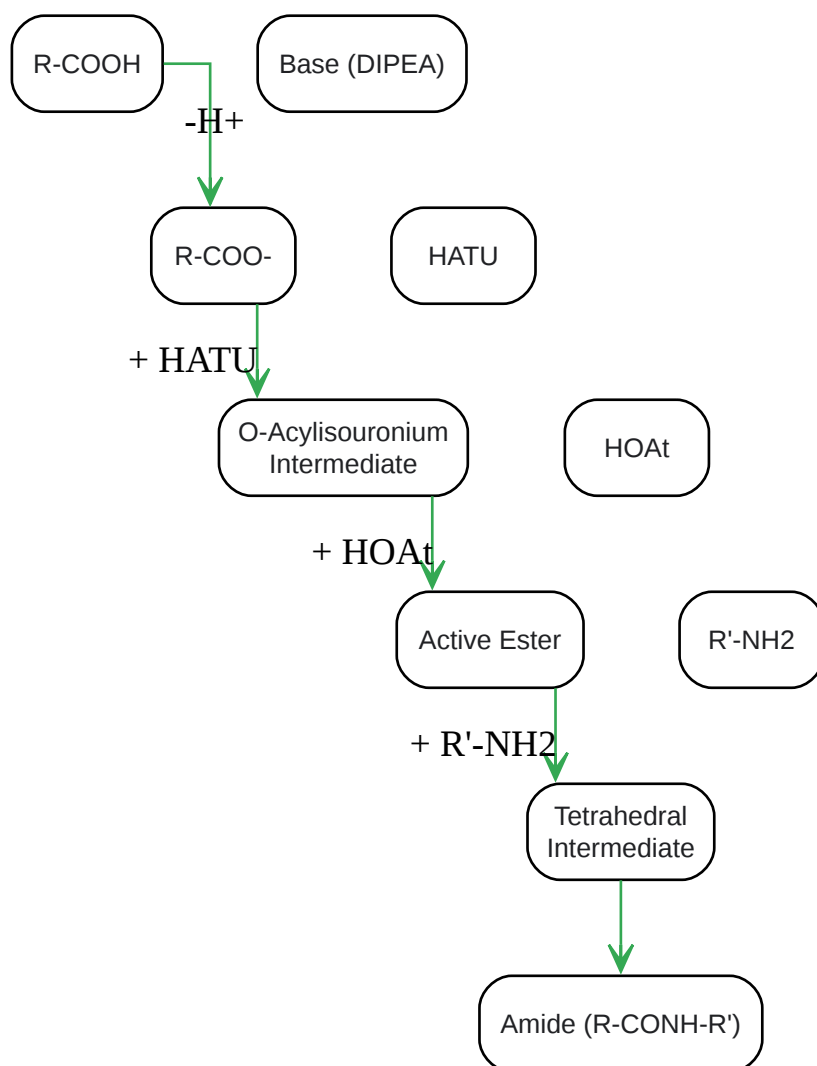
While not a precursor to GSK2256098, **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid** is a valuable building block for the synthesis of a diverse range of indazole-4-carboxamides. These derivatives are of significant interest in medicinal chemistry due to the prevalence of the indazole scaffold in biologically active compounds.

The formation of an amide bond from a carboxylic acid and an amine is a cornerstone of organic synthesis, particularly in the construction of pharmaceuticals.^[4] This process typically requires the activation of the carboxylic acid to facilitate nucleophilic attack by the amine. Modern coupling reagents offer mild and efficient conditions for this transformation.

Mechanism of HATU-Mediated Amide Coupling

HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is a highly effective coupling reagent. The mechanism involves the following key steps:

- **Activation of the Carboxylic Acid:** In the presence of a non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA), the carboxylic acid is deprotonated. The resulting carboxylate attacks HATU to form a highly reactive O-acylisouronium intermediate.
- **Formation of an Active Ester:** The intermediate rapidly reacts with the liberated HOAt (1-hydroxy-7-azabenzotriazole) to form an active ester.
- **Nucleophilic Attack by the Amine:** The amine then attacks the carbonyl group of the active ester, leading to the formation of a tetrahedral intermediate.
- **Product Formation:** Collapse of the tetrahedral intermediate yields the desired amide and regenerates HOAt.



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Caption: Mechanism of HATU-mediated amide coupling.[5]

Experimental Protocol: Synthesis of a Representative Indazole-4-carboxamide

This protocol details the synthesis of N-benzyl-3-bromo-6-fluoro-1H-indazole-4-carboxamide as a representative example of an amide coupling reaction using **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid**.

Materials and Reagents

Reagent	M.W. (g/mol)	Amount (mmol)	Equivalents
3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid	259.03	1.0	1.0
Benzylamine	107.15	1.1	1.1
HATU	380.23	1.2	1.2
DIPEA	129.24	2.0	2.0
Anhydrous N,N-Dimethylformamide (DMF)	-	-	-

Procedure

- To a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), add **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid** (1.0 mmol, 259 mg).
- Dissolve the starting material in anhydrous DMF (5 mL).
- To the stirred solution, add HATU (1.2 mmol, 456 mg) and DIPEA (2.0 mmol, 0.35 mL).
- Stir the mixture at room temperature for 15 minutes to allow for the pre-activation of the carboxylic acid.
- Slowly add benzylamine (1.1 mmol, 0.12 mL) to the reaction mixture.
- Continue stirring at room temperature and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). The reaction is typically complete within 2-4 hours.
- Upon completion, quench the reaction by adding water (20 mL).
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).

- Combine the organic layers and wash with brine (2 x 20 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure N-benzyl-3-bromo-6-fluoro-1H-indazole-4-carboxamide.
- Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Safety Precautions

- Handle all reagents and solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- HATU is a moisture-sensitive reagent and should be handled under an inert atmosphere.
- DIPEA is a corrosive and flammable liquid. Handle with care.
- DMF is a potential teratogen and should be handled with caution.

Conclusion

While the initial synthetic target proved to be based on a structural misinterpretation, this guide provides a scientifically sound, plausible pathway for the synthesis of the FAK inhibitor GSK2256098. Furthermore, it delivers a detailed and practical protocol for the utilization of **3-Bromo-6-fluoro-1H-indazole-4-carboxylic acid** in amide bond formation, a critical reaction in contemporary drug discovery. This highlights the importance of rigorous structural verification in synthetic planning and showcases the versatility of key heterocyclic building blocks in medicinal chemistry.

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